

comparative residual toxicity of spiromesifen on different crops

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Compound Focus: Spiromesifen

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Comparative Residual Toxicity of Spiromesifen on Crops

Crop	Initial Deposit (mg/kg)	Half-Life (Days)	Final Residue (mg/kg)	Safe PHI (Days)	Reference Matrix
Tomato	Not Specified	2.37	-	-	[1]
Cabbage	Not Specified	3.79	-	-	[1]
Lettuce	136.90	2.89	25.40 (7 days post-application)	Suggested: 7	[2]
Perilla Leaves	189.75	4.25	44.30 (7 days post-application)	Suggested: 7	[2]
Chilli	-	-	-	-	[3]

Detailed Experimental Protocols

The comparative data is generated through supervised field trials and standardized laboratory analysis. Here are the typical methodologies used in these studies.

Field Trial Design

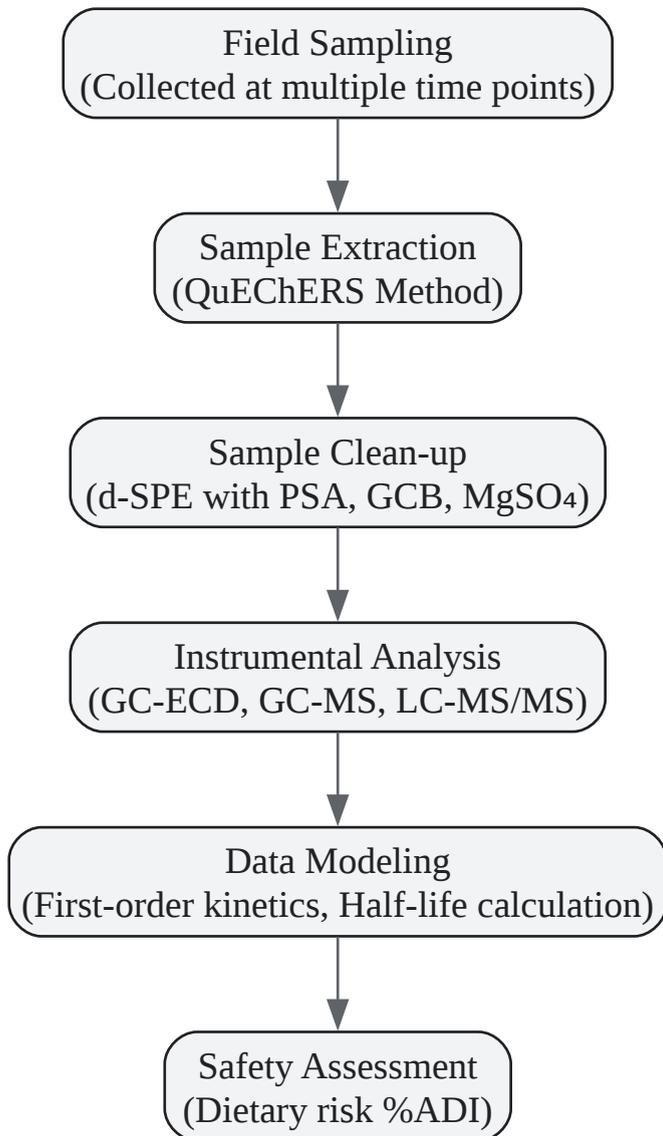
- **Plot Design:** Studies use **Randomized Block Design (RBD)** with treated plots and untreated control plots [3].
- **Application:** **Spiromesifen** is typically applied as a foliar spray using backpack sprayers at the recommended dosage (e.g., 96 g a.i. ha⁻¹) and a higher dose (e.g., 192 g a.i. ha⁻¹) to understand dose-dependent effects [3] [1]. Application often occurs during the fruiting stage for crops like chilli [3].
- **Sampling:** Samples are collected at predetermined intervals (e.g., 0, 1, 3, 5, 7, 10, 14 days) after the final application. The "0-day" sample is usually collected 2 hours after spraying [2].

Residue Analysis (QuEChERS Method)

The Quick, Easy, Cheap, Effective, Rugged, and Safe (QuEChERS) method is the standard for extracting **spiromesifen** residues from crop samples [3] [2].

- **Extraction:** A representative sample is homogenized with a solvent like **ethyl acetate** or **acetonitrile** [1].
- **Clean-up:** The extract is purified using dispersive solid-phase extraction (d-SPE) with sorbents like **Primary Secondary Amine (PSA)**, **graphitized carbon black (GCB)**, and **magnesium sulfate (MgSO₄)** to remove impurities [1] [4].
- **Analysis and Quantification:** The purified extracts are analyzed using advanced chromatographic techniques. Common methods include:
 - **GC-ECD/GC-MS:** Gas Chromatography with Electron Capture Detector or Mass Spectrometry [3].
 - **LC-MS/MS:** Liquid Chromatography with tandem Mass Spectrometry, which is highly sensitive and can also detect metabolites like **BSN2060-enol** [2].

The following diagram illustrates the workflow from field sampling to risk assessment.



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Decontamination and Risk Assessment

Research also evaluates methods to remove residues and assesses consumer health risks.

- **Decontamination Methods:** Simple household processing can significantly reduce **spiromesifen** residues. Studies on chilli found **lukewarm water treatment** most effective, while **tap water washing** was least effective [3]. For tomatoes and cabbage, **washing with boiling water** was the most effective decontamination strategy [1].
- **Dietary Risk Assessment:** Studies calculate the **Theoretical Maximum Daily Intake (TMDI)** and compare it to the **Acceptable Daily Intake (ADI)**. For **spiromesifen** on lettuce and perilla leaves, the

TMDI was significantly lower than the ADI, indicating a **low health risk** to consumers [2].

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References

1. Residue Dissipation Kinetics, Risk assessment and Decontamination of... [jast.modares.ac.ir]
2. Residual characteristics and safety assessment of the insecticides... [nature.com]
3. Impact of different decontamination methods on the reduction ... [pmc.ncbi.nlm.nih.gov]
4. Simultaneous determination of spirodiclofen, spiromesifen ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [comparative residual toxicity of spiromesifen on different crops].

Smolecule, [2026]. [Online PDF]. Available at:

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